

Samelisant: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: *Samelisant*

Cat. No.: *B3321909*

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Abstract

Samelisant (also known as SUVN-G3031) is a potent and selective inverse agonist of the histamine H3 receptor (H3R).^{[1][2]} It is under investigation for its potential therapeutic effects in neurological disorders, particularly narcolepsy.^[2] These application notes provide detailed information on the solubility of **Samelisant** and standardized protocols for its preparation for both in vitro and in vivo experimental use. Additionally, a diagram of its signaling pathway and an experimental workflow for solution preparation are presented to guide researchers in their experimental design.

Data Presentation

Samelisant Solubility

The solubility of **Samelisant** has been determined in various solvents and formulations to facilitate the preparation of stock and working solutions for a range of experimental applications. The data is summarized in the table below. It is important to note that for some solvents, the provided values represent the minimum solubility achieved in a specific formulation rather than the maximum saturation point.

Solvent/Vehicle	Molar Mass (g/mol)	Solubility (mg/mL)	Molar Concentration (mM)	Notes
For In Vitro Use				
DMSO	373.497	62.5	140.01	Requires sonication and warming to 60°C. Use freshly opened DMSO as it is hygroscopic. [1]
Ethanol	373.497	Data not available	Data not available	
Water	373.497	Data not available	Data not available	Samelisant is formulated as a dihydrochloride salt which may improve aqueous solubility.
For In Vivo Use				
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	373.497	≥ 2.08	≥ 4.66	Results in a clear solution. [1]
10% DMSO, 90% (20% SBE- β-CD in Saline)	373.497	≥ 2.08	≥ 4.66	Results in a clear solution.
10% DMSO, 90% Corn Oil	373.497	≥ 2.08	≥ 4.66	Results in a clear solution.

Signaling Pathway

Samelisant acts as an inverse agonist at the histamine H3 receptor, which is a presynaptic autoreceptor and heteroreceptor. By blocking the constitutive activity of the H3 receptor, **Samelisant** increases the synthesis and release of histamine and other neurotransmitters in the brain.

Samelisant's Mechanism of Action at the H3 Receptor.

Experimental Protocols

Preparation of Samelisant for In Vitro Experiments

Objective: To prepare a high-concentration stock solution of **Samelisant** in DMSO for use in cell-based assays and other in vitro studies.

Materials:

- **Samelisant** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **Samelisant** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh DMSO to achieve a final concentration of 62.5 mg/mL.
- Dissolution:
 - Vortex the mixture thoroughly for 1-2 minutes.

- To aid dissolution, warm the solution to 60°C in a water bath or on a heat block.
- Use sonication as needed until the solution is clear and all particulate matter is dissolved.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.
 - For short-term storage (up to 1 month), store at -20°C.

Preparation of Samelisant for In Vivo Experiments

Objective: To prepare a **Samelisant** formulation suitable for oral (p.o.) administration in animal models. The following protocol is based on a common vehicle formulation.

Materials:

- **Samelisant** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl), sterile
- Sterile tubes
- Vortex mixer

Procedure:

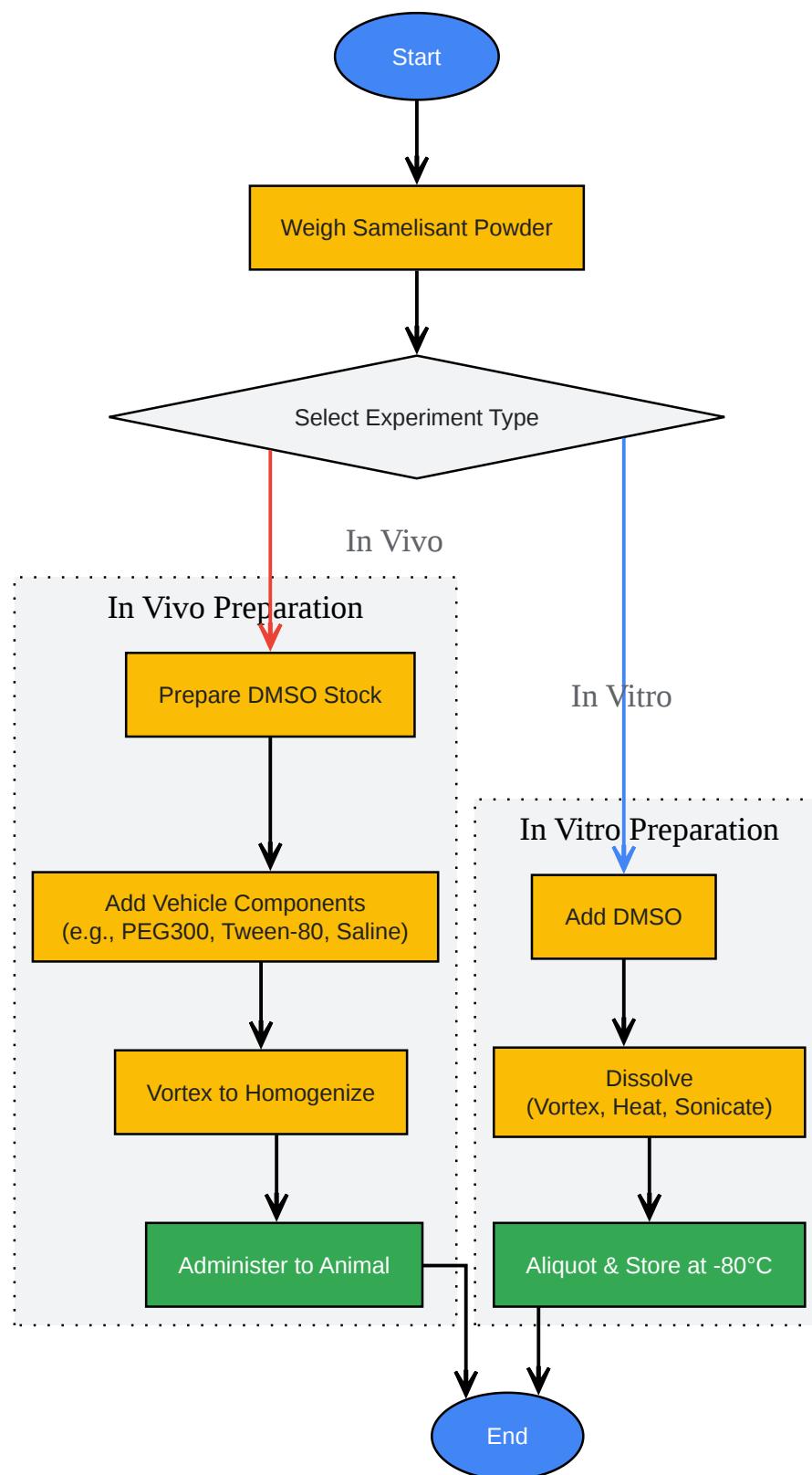
- Prepare a DMSO Stock Solution: First, prepare a concentrated stock solution of **Samelisant** in DMSO (e.g., 20.8 mg/mL) following the in vitro protocol (steps 1-3).
- Vehicle Preparation (prepare fresh daily):
 - In a sterile tube, add the required volume of the DMSO stock solution (10% of the final volume).
 - Add PEG300 (40% of the final volume) and vortex until the mixture is homogeneous.
 - Add Tween-80 (5% of the final volume) and vortex thoroughly.
 - Finally, add saline (45% of the final volume) to reach the desired total volume and vortex until a clear solution is obtained.
- Final Concentration: This procedure will yield a final **Samelisant** concentration of 2.08 mg/mL. Adjust the initial DMSO stock concentration if a different final concentration is required.
- Administration: Use the freshly prepared solution for oral gavage.

Note on Alternative In Vivo Formulations:

- For studies requiring a different vehicle: A formulation of 10% DMSO and 90% (20% SBE- β -CD in Saline) can be used.
- For oil-based formulations: A mixture of 10% DMSO and 90% Corn Oil can be prepared.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **Samelisant** solutions for experimental use.

[Click to download full resolution via product page](#)Workflow for Preparing **Samelisant** Solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Samelisant (SUVN-G3031), a potent, selective and orally active histamine H3 receptor inverse agonist for the potential treatment of narcolepsy: pharmacological and neurochemical characterisation - PubMed [pubmed.ncbi.nlm.nih.gov]
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